

CAS number 1251033-26-7 properties

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Compound of Interest

Compound Name: 2-Bromo-5-chlorobenzo[d]oxazole

Cat. No.: B1342612

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An In-depth Technical Guide to **2-Bromo-5-chlorobenzo[d]oxazole** (CAS Number: 1251033-26-7) is not readily available in the public domain. The provided CAS number identifies a chemical intermediate, and as such, extensive research into its biological properties, such as mechanism of action or specific signaling pathways, is limited.

This document synthesizes the available information from chemical suppliers and safety data sheets to provide a concise overview of its known properties and its role in chemical synthesis.

Chemical and Physical Properties

2-Bromo-5-chlorobenzo[d]oxazole is a halogenated benzoxazole derivative. Its primary role appears to be as a building block in the synthesis of more complex molecules, notably as an intermediate in the manufacturing of the dual orexin receptor antagonist, Suvorexant.^[1]

Table 1: Physicochemical Properties of **2-Bromo-5-chlorobenzo[d]oxazole**

Property	Value	Source
Molecular Formula	C ₇ H ₃ BrClNO	[2]
Molecular Weight	232.46 g/mol	[2]
Boiling Point (Predicted)	302.6 ± 34.0 °C	[2]
Density (Predicted)	1.820 ± 0.06 g/cm ³	[2]
pKa (Predicted)	-1.40 ± 0.10	[2]

Safety and Handling

A comprehensive safety data sheet (SDS) was not available in English. However, a Finnish SDS provides some general safety precautions. Standard laboratory safety protocols should be followed when handling this compound. This includes the use of personal protective equipment such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area or under a chemical fume hood.[3] In case of eye contact, it is recommended to rinse the eyes with copious amounts of water for at least 20 minutes and seek immediate medical attention.[3]

Role in Synthesis

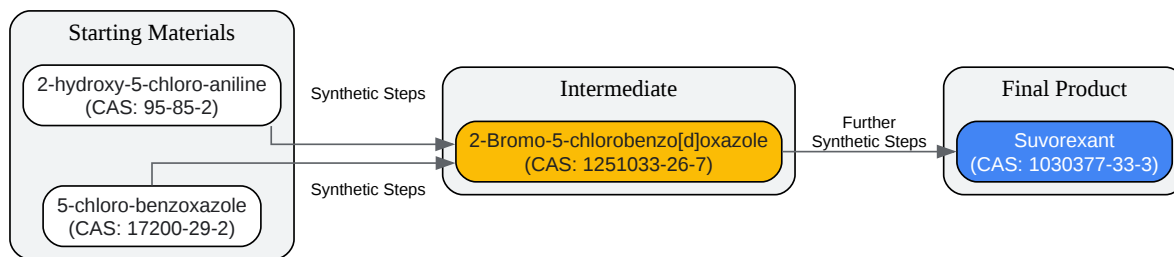
The primary documented application of **2-Bromo-5-chlorobenzo[d]oxazole** is as a chemical intermediate. It is cited as a reactant in the synthesis of Suvorexant, a drug used for the treatment of insomnia.[1] The synthesis of Suvorexant involves a multi-step process where **2-Bromo-5-chlorobenzo[d]oxazole** is a key structural component.[1]

Experimental Protocols & Biological Activity

Detailed experimental protocols for the use of **2-Bromo-5-chlorobenzo[d]oxazole** are not publicly available. Furthermore, there is no readily accessible scientific literature detailing its biological activity, mechanism of action, or associated signaling pathways. Research into these aspects may be proprietary or has not been published.

Synthetic Pathway Visualization

The following diagram illustrates the general synthetic relationship where **2-Bromo-5-chlorobenzo[d]oxazole** acts as a precursor.



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Caption: Role of **2-Bromo-5-chlorobenzo[d]oxazole** as an intermediate in synthesis.

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References

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